

Essential Procedures for the Proper Disposal of Dysprosium-165

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Compound of Interest

Compound Name: *Dysprosium-165*

CAS No.: *13967-64-1*

Cat. No.: *B1208800*

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This document provides a comprehensive, step-by-step guide for the safe handling and disposal of waste containing the short-lived radioisotope **Dysprosium-165** (Dy-165). Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance.

Dysprosium-165 is a beta-emitting radionuclide with a very short half-life, making it a candidate for disposal through decay-in-storage. This method allows for the safe on-site management and eventual disposal of the waste as non-radioactive material once its radioactivity has diminished to background levels.

Core Safety and Handling Principles

All personnel handling **Dysprosium-165** waste must be trained in radiation safety procedures. The fundamental principles of radiation protection (time, distance, and shielding) should be applied at all times. Personal protective equipment (PPE), including a lab coat, safety glasses, and disposable gloves, is mandatory.

Quantitative Data for Dysprosium-165

The following table summarizes the key radiological properties of **Dysprosium-165**.

Property	Value	Units
Half-Life ($T_{1/2}$)	~2.33	hours
Decay Mode	Beta (β^-) emission	-
Decay Product	Holmium-165 (^{165}Ho)	-
Primary Emissions	Beta particles, Gamma rays	MeV
Recommended Decay Period	24	hours (approx. 10 half-lives)

Step-by-Step Disposal Protocol: Decay-in-Storage

The approved disposal method for **Dysprosium-165** is decay-in-storage, a procedure sanctioned by regulatory bodies like the Nuclear Regulatory Commission (NRC) for short-lived radioisotopes (half-life $\leq$ 120 days).[\[1\]](#)

Step 1: Waste Segregation

- Isolate Dy-165 Waste:** Immediately segregate all waste contaminated with **Dysprosium-165** from other waste streams (chemical, biological, and non-radioactive).
- Use Designated Containers:** Place the waste in clearly labeled, durable, and leak-proof containers. The containers must be marked with the universal radiation symbol, the isotope name ("**Dysprosium-165**" or "Dy-165"), the date the waste was sealed, and the name of the responsible researcher or lab.

Step 2: Secure Storage for Decay

- Designated Storage Area:** Store the sealed containers in a designated, secure area with restricted access. This area should be properly shielded to keep radiation exposure to personnel and the public As Low As Reasonably Achievable (ALARA).

- **Duration of Storage:** The waste must be stored for a minimum of 10 half-lives to ensure its radioactivity decays to a level indistinguishable from natural background radiation. For **Dysprosium-165**, this corresponds to approximately 24 hours.

Step 3: Radiation Survey and Verification

- **Instrumentation:** Use a calibrated, low-range Geiger-Müller (GM) survey meter appropriate for detecting the beta emissions of Dy-165.
- **Survey Procedure:**
 - Transport the stored waste container to a low-background area.
 - Measure the background radiation level in the survey area.
 - Carefully survey all surfaces of the waste container. The readings must be indistinguishable from the background radiation level.[\[1\]](#)[\[2\]](#)

Step 4: Final Disposal

- **De-identification:** Before final disposal, all radioactive material labels and symbols must be removed, defaced, or completely covered to prevent the waste from being mistaken as radioactive.[\[1\]](#)[\[2\]](#)
- **Dispose as Normal Waste:** Once the waste has been confirmed to be at background levels and all radiation labels are removed, it can be disposed of as regular, non-radioactive waste. Depending on the nature of the waste, this may be as normal laboratory trash or as biomedical waste if it has biological components.[\[3\]](#)

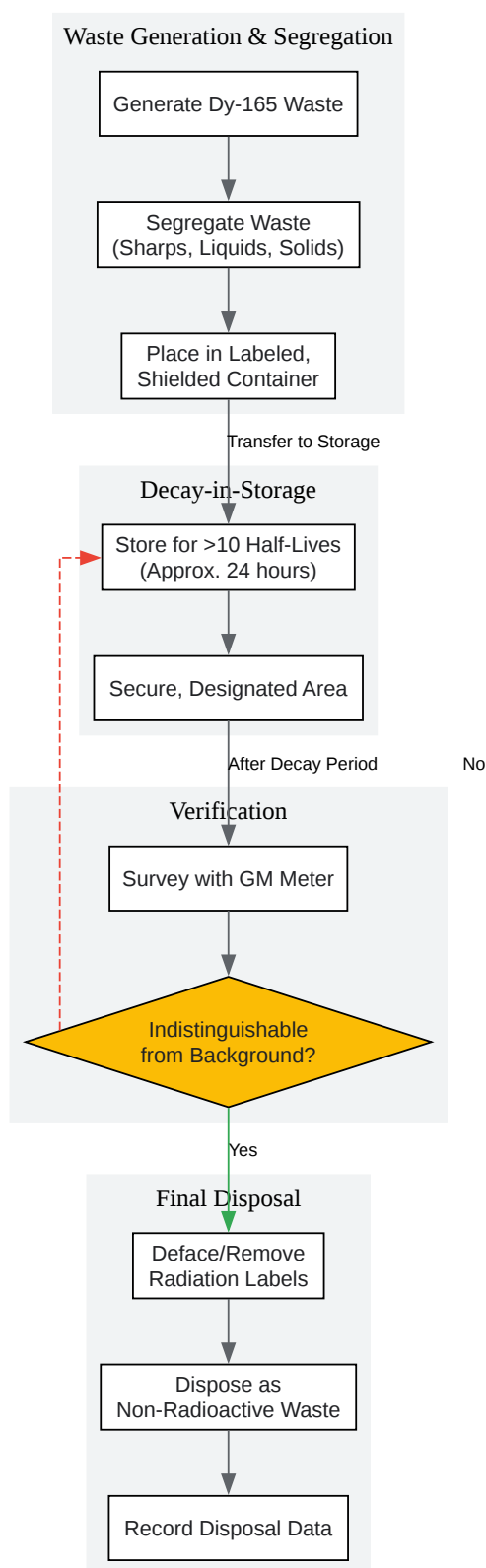
Step 5: Record Keeping

- **Maintain a Log:** Detailed records of the disposal must be maintained for regulatory inspection.
- **Logbook Entries:** The disposal log should include:
 - The date the waste was placed in storage.

- The date of disposal.
- The survey instrument used (including model and serial number).
- The measured background radiation level.
- The radiation level measured at the surface of the waste container.
- The name of the individual who performed the survey and disposal.

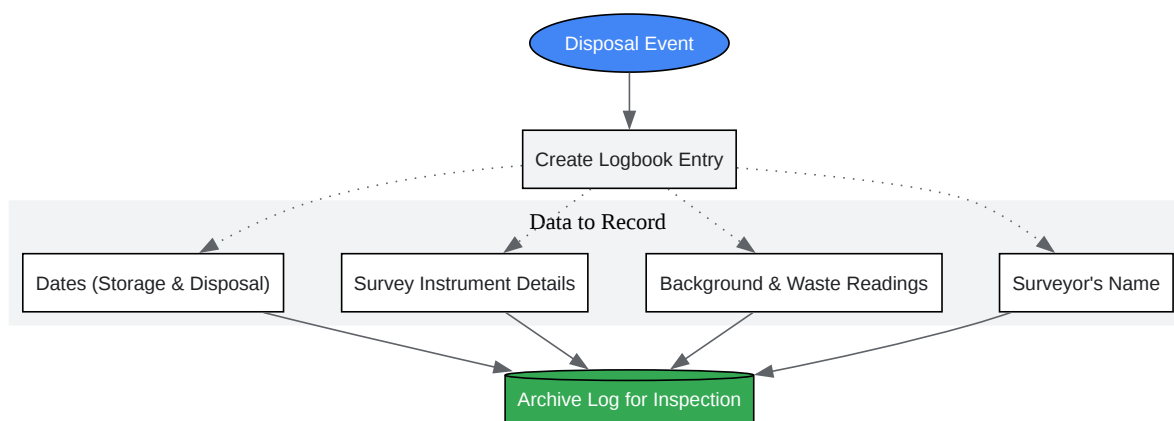
Experimental Workflow and Logical Relationships

The following diagrams illustrate the key procedural workflows for the safe disposal of **Dysprosium-165**.



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Caption: Workflow for the decay-in-storage disposal of **Dysprosium-165**.



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Caption: Mandatory data points for **Dysprosium-165** disposal records.

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References

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- 2. Decay-In-Storage Policy & Procedure | Environmental Health and Safety [ehs.weill.cornell.edu]
- 3. securewaste.net [securewaste.net]
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